

Technical Guide: Molecular Weight of 6-Hydroxyhexyl 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: 6-Hydroxyhexyl 4-methylbenzenesulfonate

Cat. No.: B7800567

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the molecular weight for the compound **6-Hydroxyhexyl 4-methylbenzenesulfonate**, a key intermediate in various chemical syntheses.

Compound Identification

- Systematic Name: **6-Hydroxyhexyl 4-methylbenzenesulfonate**
- Common Synonyms: 1,6-Hexanediol, mono(4-methylbenzenesulfonate)
- CAS Number: 75351-33-6
- Molecular Formula: $C_{13}H_{20}O_4S$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

The molecular formula indicates that a single molecule of this compound contains 13 carbon atoms, 20 hydrogen atoms, 4 oxygen atoms, and 1 sulfur atom.

Molecular Weight Calculation

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the molecular formula and the standard atomic weights of the constituent elements as provided by the International Union of Pure and Applied Chemistry (IUPAC).

The monoisotopic mass of the compound is 272.10823029 Da.^[1] The average molecular weight is approximately 272.36 g/mol .^{[1][4]} A detailed calculation based on the atomic weights of the principal isotopes is presented below.

Table 1: Elemental Composition and Molecular Weight Calculation

Element	Symbol	Count	Standard Atomic Weight (u)	Subtotal (u)
Carbon	C	13	12.011	156.143
Hydrogen	H	20	1.008	20.160
Oxygen	O	4	15.999	63.996
Sulfur	S	1	32.06	32.060
Total			272.359	

Note: Standard atomic weights from IUPAC are used for this calculation. The final calculated value aligns with the published molecular weight of approximately 272.36 g/mol .^[1]

Methodologies and Visualizations

Experimental Protocols: The determination of a compound's molecular formula and the calculation of its molecular weight are fundamental chemical principles. The molecular formula is typically confirmed through analytical techniques such as mass spectrometry and elemental analysis. The molecular weight itself is a calculated value derived from this formula and established atomic weights; it does not have an associated experimental protocol.

Diagrams and Workflows: Signaling pathways and complex experimental workflows are not applicable to the calculation of a fundamental chemical property like molecular weight. Therefore, no diagrams are included in this guide. The logical relationship for the calculation is a straightforward summation as detailed in Table 1.

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References

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- 2. Standard Atomic Weights | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
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